

What are the biological sources of Digitolutein?

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Compound of Interest

Compound Name: *Digitolutein*

Cat. No.: *B1214074*

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An In-depth Technical Guide to the Biological Sources of Cardiac Glycosides from Digitalis Species

A Note on Terminology: The term "**Digitolutein**" does not correspond to a recognized chemical compound in major scientific databases. It is likely a typographical error or a lesser-known name for a compound from the Digitalis genus. This guide will focus on the well-characterized and medicinally significant cardiac glycosides from this genus, primarily Digitoxin and Digoxin, which are likely the subject of interest.

Introduction

The genus Digitalis, commonly known as foxglove, comprises approximately 20 species of herbaceous plants.[1] These plants are renowned for their production of a class of steroid-like compounds known as cardiac glycosides, which have been utilized for centuries in the treatment of heart conditions.[1][2] The two most prominent species in this regard are Digitalis purpurea and Digitalis lanata.[2] This document provides a comprehensive overview of the biological sources, biosynthesis, and extraction of these vital therapeutic agents.

Primary Biological Sources

The principal biological sources of medicinally important cardiac glycosides are various species of the foxglove plant.

- **Digitalis purpurea**(Common Foxglove): This species is the primary natural source of Digitoxin.[3] It is a biennial plant, often cultivated for its ornamental flowers which range in color from purple to pink and white.

- *Digitalis lanata* (Woolly Foxglove): This species is the main commercial source for the production of Digoxin. It is cultivated for medicinal purposes due to its higher concentration of this specific cardiac glycoside.

Other species of *Digitalis* such as *D. grandiflora*, *D. ferruginea*, and *D. lutea* also contain cardiac glycosides, though they are less commonly used for commercial extraction.

Quantitative Data on Cardiac Glycoside Content

The concentration of cardiac glycosides in *Digitalis* plants can vary depending on the species, cultivation conditions, and the age of the plant. The following tables summarize available quantitative data.

Table 1: Digoxin and Lanatoside C Content in *Digitalis lanata*

Compound	Concentration in Leaves	Reference
Digoxin	8.6–13.2 μ g/100 mg	
Lanatoside C (precursor)	55.8–153.2 μ g/100 mg	

Table 2: Digitoxin Content in *Digitalis purpurea* under Specific Conditions

Cultivation Method	Condition	Digitoxin Concentration	Reference
In vitro vegetative branch cultures	12 g/L NaCl in nutrient medium	40 μ g/g dry weight	

Biosynthesis of Cardiac Glycosides

The biosynthesis of cardiac glycosides like digoxin is a complex enzymatic process that begins with cholesterol. While the complete pathway is still under investigation, key steps have been elucidated. The hypothetical pathway involves a series of enzyme-catalyzed reactions to form the aglycone (steroid) portion of the molecule, which is then glycosylated.

The following diagram illustrates the initial steps of the digoxin biosynthesis pathway.

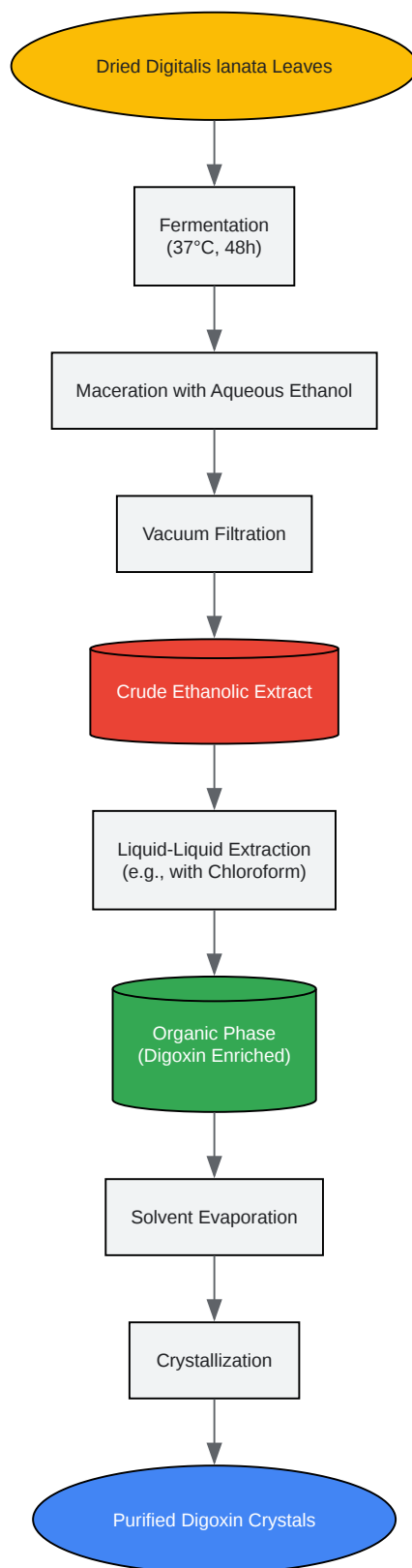
Key Enzymes

P5βR: Progesterone 5β-reductase

3β-HSD: 3β-hydroxysteroid dehydrogenase

P450sc: Cytochrome P450 side-chain cleavage enzyme





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